

# Personal protective equipment for handling Ochnaflavone

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## Compound of Interest

Compound Name: Ochnaflavone

Cat. No.: B1238491

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## Essential Safety and Handling Guide for Ochnaflavone

This guide provides crucial safety, handling, and disposal information for laboratory professionals, including researchers, scientists, and drug development experts working with **Ochnaflavone**. Adherence to these guidelines is essential for ensuring personal safety and proper management of this chemical.

## Hazard Identification and Personal Protective Equipment (PPE)

**Ochnaflavone** is classified with the following hazards:

- Harmful if swallowed (Acute toxicity, oral - Category 4)[1]
- Causes skin irritation (Skin corrosion/irritation - Category 2)[1]
- Causes serious eye irritation (Serious eye damage/eye irritation - Category 2A)[1]
- May cause respiratory irritation (Specific target organ toxicity, single exposure - Category 3)[1]

To mitigate these risks, the following personal protective equipment is mandatory.

Protection Type	Specific Equipment	Purpose
Eye/Face Protection	Chemical safety goggles or face shield	Prevents eye contact which can cause serious irritation.[1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber)	Protects skin from irritation.[1]
Body Protection	Laboratory coat	Prevents contamination of personal clothing.[1]
Respiratory Protection	Use in a well-ventilated area. If dust is generated, use a NIOSH-approved respirator.	Avoids inhalation of dust, which may cause respiratory irritation.[1]

## Operational and Disposal Plans

Strict adherence to the following procedural steps is necessary for the safe handling and disposal of **Ochnaflavone**.

### Handling and Storage Protocol

This protocol outlines the necessary steps for safely handling **Ochnaflavone** during routine laboratory procedures.

- Engineering Controls: Always handle **Ochnaflavone** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust or vapors.[1]
- Donning PPE: Before handling the compound, put on all required PPE as specified in the table above.
- Handling:
  - Avoid direct contact with the skin and eyes.[2]
  - Do not breathe in dust or fumes.[1]
  - When weighing or transferring the powder, do so carefully to minimize dust generation.

- Do not eat, drink, or smoke in the area where **Ochnaflavone** is being handled.[\[1\]](#)
- Storage:
  - Store the compound in a tightly closed container.[\[2\]](#)
  - Keep it in a dry, cool, and well-ventilated place.[\[2\]](#)
  - The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)
- Hygiene: After handling, wash hands and any exposed skin thoroughly.[\[1\]](#) Remove and wash contaminated clothing before reuse.[\[1\]](#)

## Spill Management Protocol

In the event of a spill, immediate and appropriate action is required to prevent exposure and environmental contamination.

- Evacuate: If the spill is significant, evacuate non-essential personnel from the immediate area.
- Ventilate: Ensure the area is well-ventilated.
- Containment: Wearing appropriate PPE, carefully sweep up the solid material. Avoid generating dust. Place the spilled material into a suitable, sealed container for disposal.
- Decontamination: Clean the spill area with soap and water. Collect all cleaning materials and contaminated water as hazardous waste.

## Disposal Plan

The disposal of **Ochnaflavone** and any contaminated materials must be conducted in compliance with all local, regional, and national environmental regulations.

- Segregation: Keep **Ochnaflavone** waste separate from other chemical waste to prevent potential reactions.
- Containerization: Place **Ochnaflavone** waste and any contaminated materials (e.g., gloves, weighing paper, cleaning materials) into a clearly labeled, sealed, and appropriate container.

The label should clearly identify the contents as "Hazardous Waste: **Ochnaflavone**".<sup>[3]</sup>

- Professional Disposal: Arrange for the disposal of the waste through a licensed professional waste disposal service.<sup>[1][3]</sup> Do not dispose of **Ochnaflavone** down the drain or in general trash.

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## References

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